

# Ethyl 2-(trifluoromethyl)thiazole-5-carboxylate safety data sheet handling procedures

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## Compound of Interest

Compound Name: Ethyl 2-(trifluoromethyl)thiazole-5-carboxylate

Cat. No.: B171395

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## Application Notes and Protocols for Ethyl 2-(trifluoromethyl)thiazole-5-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety information, handling procedures, and experimental protocols for **Ethyl 2-(trifluoromethyl)thiazole-5-carboxylate**. The following guidelines are intended to ensure the safe use of this compound in a laboratory setting.

## Safety Data Summary

**Ethyl 2-(trifluoromethyl)thiazole-5-carboxylate** is a chemical intermediate that requires careful handling due to its potential health hazards. The following table summarizes the key safety and physical data.

| Property                 | Value   | Reference |
|--------------------------|---|-----------|
| Chemical Formula         | C <sub>7</sub> H <sub>6</sub> F <sub>3</sub> NO <sub>2</sub> S  |           |
| Molecular Weight         | 225.19 g/mol  |           |
| Appearance               | Liquid  |           |
| Density                  | 1.344 g/mL at 25 °C   |           |
| Flash Point              | 92.22 °C (198.0 °F)   |           |
| Signal Word              | Warning   |           |
| Hazard Pictogram         | GHS07 (Exclamation Mark)  |           |
| Hazard Statements        | H302: Harmful if swallowed.<br>H315: Causes skin irritation.<br>H317: May cause an allergic skin reaction. H319: Causes serious eye irritation. H335: May cause respiratory irritation.                           |           |
| Precautionary Statements | P261, P264, P280,<br>P301+P312, P302+P352,<br>P305+P351+P338  |           |
| Hazard Classifications   | Acute Toxicity, Oral (Category 4). Skin Irritation (Category 2). Skin Sensitization (Category 1). Eye Irritation (Category 2). Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System. |           |
| LD50/LC50                | No data available   |           |

## Experimental Protocols

## Risk Assessment and Preparation

Before handling **Ethyl 2-(trifluoromethyl)thiazole-5-carboxylate**, a thorough risk assessment must be conducted. This includes reviewing the Safety Data Sheet (SDS) and understanding the potential hazards. Ensure that all necessary personal protective equipment (PPE) is available and in good condition. The work area, typically a fume hood, should be clean and uncluttered.

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling this compound:

- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: A lab coat must be worn.
- Respiratory Protection: All handling of the liquid should be done inside a certified chemical fume hood to avoid inhalation of vapors.

## Weighing and Dispensing Protocol

- Preparation: Ensure the chemical fume hood is operational. Place a calibrated analytical balance inside the fume hood.
- Taring: Place a clean, dry, and appropriately sized container (e.g., a round-bottom flask or vial) on the balance and tare the weight.
- Dispensing: Using a clean pipette, carefully transfer the desired amount of **Ethyl 2-(trifluoromethyl)thiazole-5-carboxylate** into the tared container. Avoid splashing.
- Sealing: Immediately cap the container to prevent the release of vapors.
- Cleaning: Clean any spills within the fume hood immediately using an appropriate absorbent material. Dispose of the contaminated material as hazardous waste.
- Decontamination: Wipe down the balance and surrounding area within the fume hood. Remove gloves and wash hands thoroughly with soap and water.

## Solution Preparation Protocol

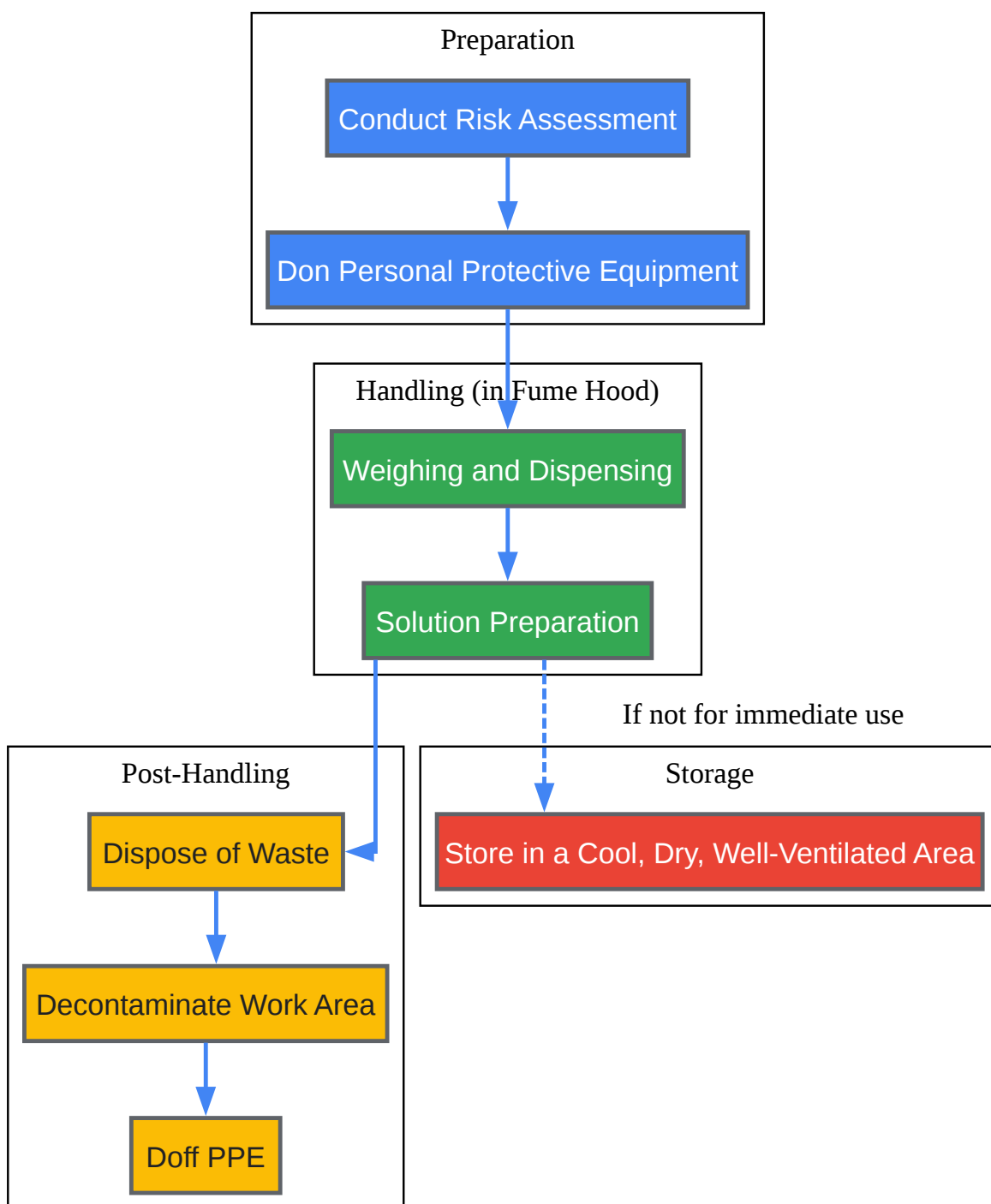
- **Solvent Addition:** Inside the fume hood, add the desired solvent to the container with the pre-weighed **Ethyl 2-(trifluoromethyl)thiazole-5-carboxylate**.
- **Dissolution:** Cap the container and mix the contents by gentle swirling or using a magnetic stirrer until the solid is fully dissolved.
- **Labeling:** Clearly label the container with the chemical name, concentration, solvent, date, and your initials.
- **Storage:** Store the solution in a tightly sealed container in a designated, well-ventilated, and cool area.

## Emergency Procedures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- **Skin Contact:** In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
- **Inhalation:** Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

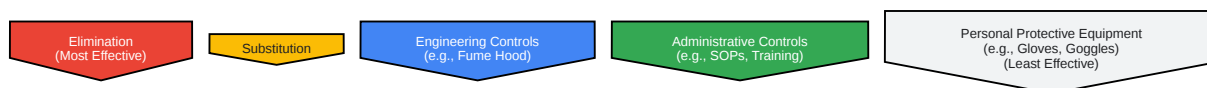
## Visualized Workflows and Logical Relationships

The following diagrams illustrate the safe handling workflow and the hierarchy of controls for minimizing exposure to **Ethyl 2-(trifluoromethyl)thiazole-5-carboxylate**.



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Caption: Safe handling workflow for **Ethyl 2-(trifluoromethyl)thiazole-5-carboxylate**.



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Caption: Hierarchy of controls for minimizing chemical exposure.

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